

Application Notes and Protocols: Ethyl Cyanoglyoxylate-2-Oxime in Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl cyanoglyoxylate-2-oxime

Cat. No.: B8817799

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Introduction

Ethyl cyanoglyoxylate-2-oxime, also known as Oxyma, is a versatile reagent in medicinal chemistry, primarily recognized for its role as a highly efficient and safe additive in peptide synthesis.^{[1][2][3]} It serves as a non-explosive alternative to traditional coupling reagents like 1-hydroxybenzotriazole (HOBt) and 1-hydroxy-7-azabenzotriazole (HOAt).^{[1][3]} Beyond its well-established application in amide bond formation, **ethyl cyanoglyoxylate-2-oxime** is a valuable precursor for the synthesis of various heterocyclic compounds with potential therapeutic activities. This document provides detailed application notes and experimental protocols for its use in peptide synthesis and in the synthesis of bioactive pyridazinone derivatives.

Physicochemical Properties

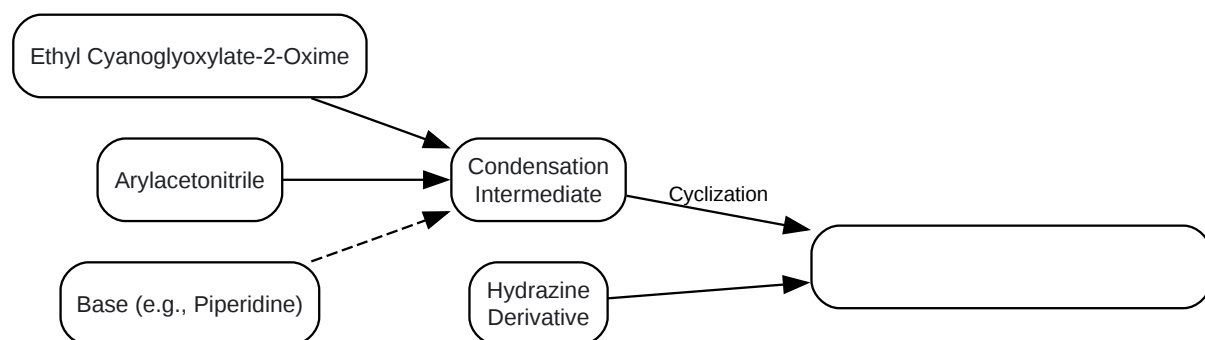
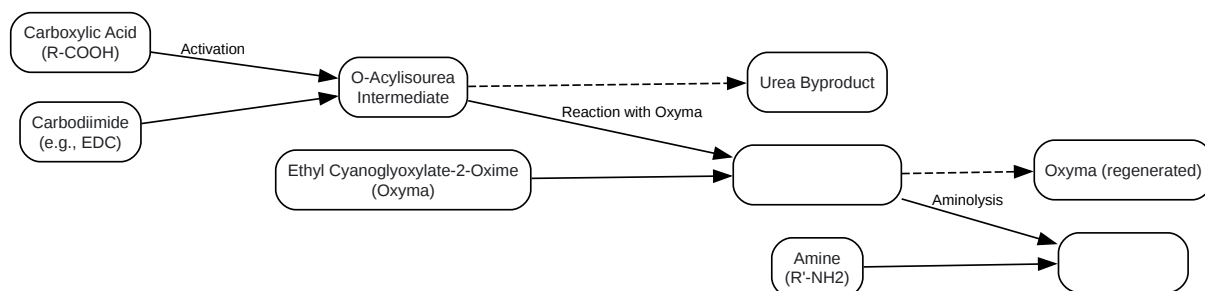
Property	Value	Reference
CAS Number	3849-21-6	[2]
Molecular Formula	C ₅ H ₆ N ₂ O ₃	[2]
Molecular Weight	142.11 g/mol	[2]
Appearance	Light yellow crystals or chunks	[2]
Melting Point	130-132 °C	[2][4]
Storage	+2°C to +8°C	[4]

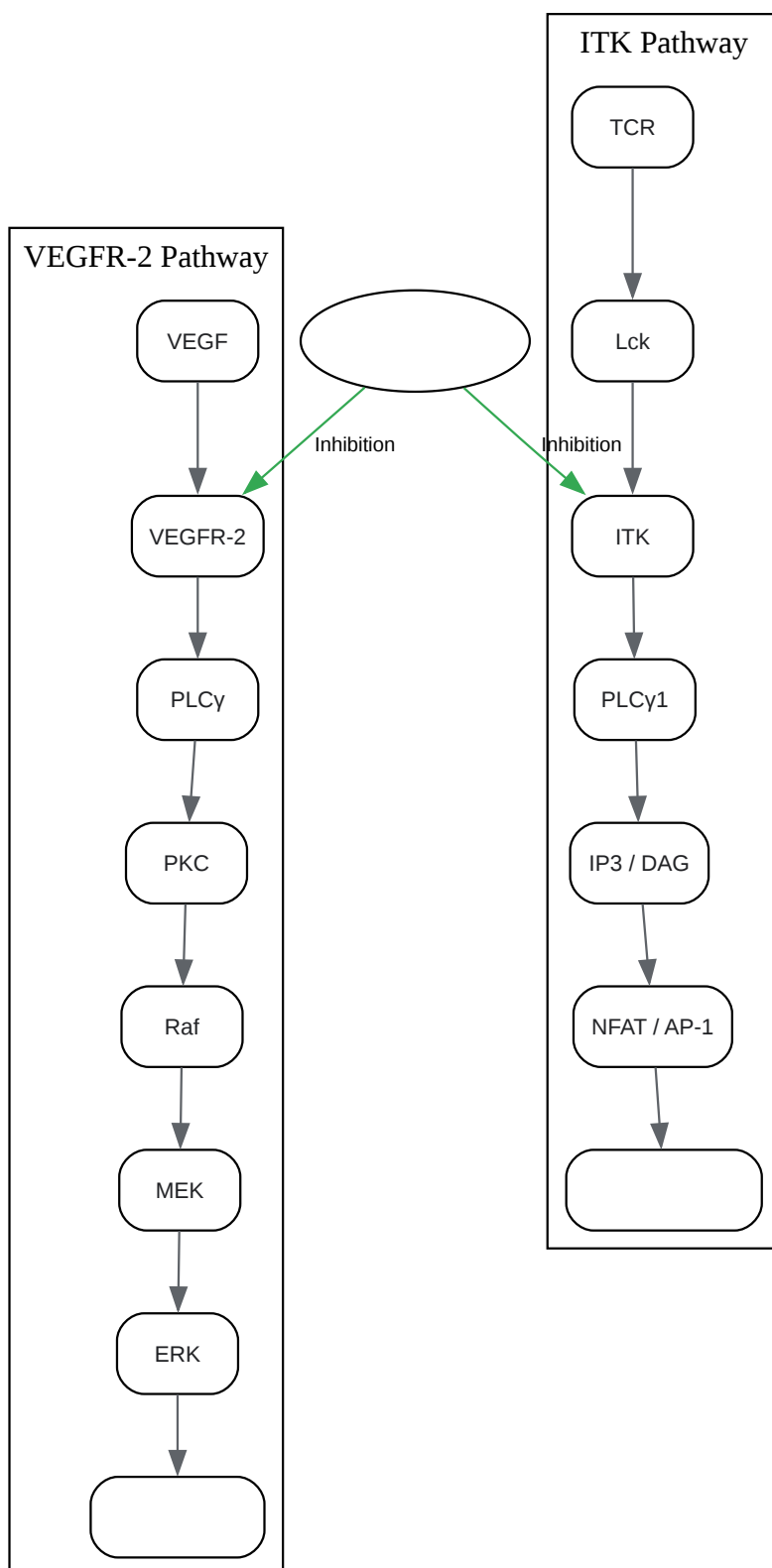
Application 1: Peptide Coupling Additive

Ethyl cyanoglyoxylate-2-oxime is widely used to enhance the efficiency of carbodiimide-mediated peptide bond formation, minimizing racemization and improving reaction rates.[1][2] It is particularly valuable in both solution-phase and solid-phase peptide synthesis.

Mechanism of Action in Peptide Coupling

During peptide synthesis, carbodiimides like N,N'-dicyclohexylcarbodiimide (DCC) or 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) activate the carboxylic acid of an amino acid. This activation can lead to side reactions and racemization. **Ethyl cyanoglyoxylate-2-oxime** acts as a nucleophile that intercepts the activated carboxylic acid to form an oxime ester intermediate. This intermediate is more stable and less prone to side reactions, and it readily reacts with the amino group of the incoming amino acid to form the desired peptide bond with high fidelity.





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- To cite this document: BenchChem. [Application Notes and Protocols: Ethyl Cyanoglyoxylate-2-Oxime in Medicinal Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8817799#ethyl-cyanoglyoxylate-2-oxime-as-a-reagent-in-medicinal-chemistry>]

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